

Recommended working concentration of MitoBloCK-11 for neuronal cells

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Compound of Interest

Compound Name: MitoBloCK-11

Cat. No.: B8146630

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Application Notes and Protocols for MitoBloCK-11 in Neuronal Cells

For Researchers, Scientists, and Drug Development Professionals

Introduction

MitoBloCK-11 is a novel small molecule inhibitor that targets mitochondrial protein import. It is understood to possibly act through the transport protein Seo1 and plays a role in the PINK1 pathway, which is crucial for mitochondrial quality control. Dysfunctional mitochondrial protein import is implicated in a variety of neurodegenerative diseases, making **MitoBloCK-11** a person of interest for researchers in neuroscience and drug development.

These application notes provide a comprehensive guide for utilizing **MitoBloCK-11** in neuronal cell models. As there is currently no established standard working concentration for **MitoBloCK-11** in neuronal cells, this document outlines a systematic approach to determine the optimal concentration and provides detailed protocols to assess its biological effects.

MitoBloCK-11: Properties and Handling

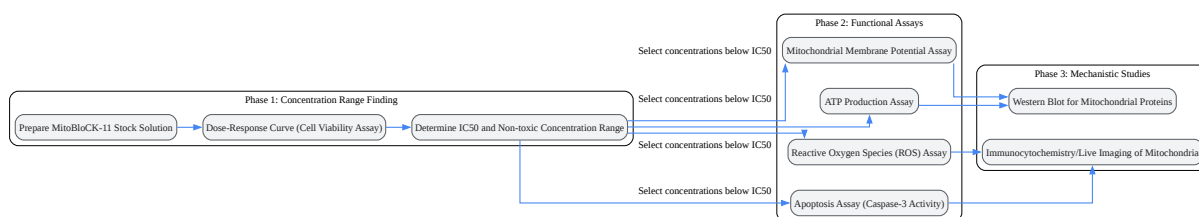
Property	Value	Source
Molecular Weight	434.26 g/mol	--INVALID-LINK--
Solubility	25 mg/mL (57.57 mM) in DMSO	--INVALID-LINK--
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	--INVALID-LINK--

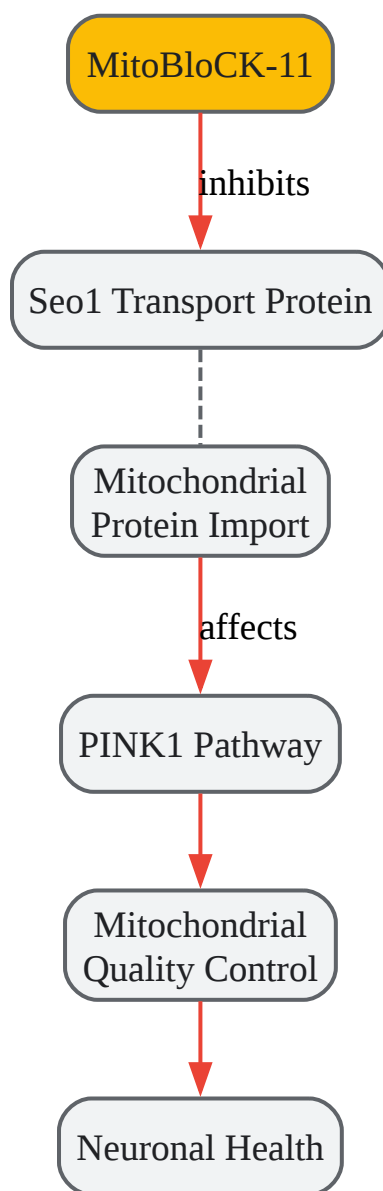
Stock Solution Preparation:

- To prepare a 10 mM stock solution, dissolve 4.34 mg of **MitoBloCK-11** powder in 1 mL of sterile DMSO.
- Sonication may be required to fully dissolve the compound.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -80°C.

Recommended Experimental Workflow

Determining the appropriate working concentration of a novel compound is a critical first step. The following workflow is recommended to identify the optimal concentration range of **MitoBloCK-11** for your specific neuronal cell model.





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